

Ethynamine CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethynamine

Cat. No.: B15468757

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Ethynamine: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available information on **ethynamine**, including its chemical identity and known reactivity. It is important to note that while the user requested an in-depth guide with detailed experimental protocols and signaling pathways, the available scientific literature on **ethynamine** (CAS: 52324-04-6) is limited. Much of the readily available data pertains to the similarly named but structurally distinct compound, ethylamine (CAS: 75-04-7).

Core Chemical Data

Ethynamine, also known as aminoacetylene or acetylenamine, is a simple organic compound featuring both an amino and an ethynyl functional group.^[1] Its fundamental properties are summarized below.

Property	Value	Citations
CAS Number	52324-04-6	[2][3]
Molecular Formula	C ₂ H ₃ N	[2]
Molecular Weight	41.05 g/mol	
IUPAC Name	ethynamine	[1]

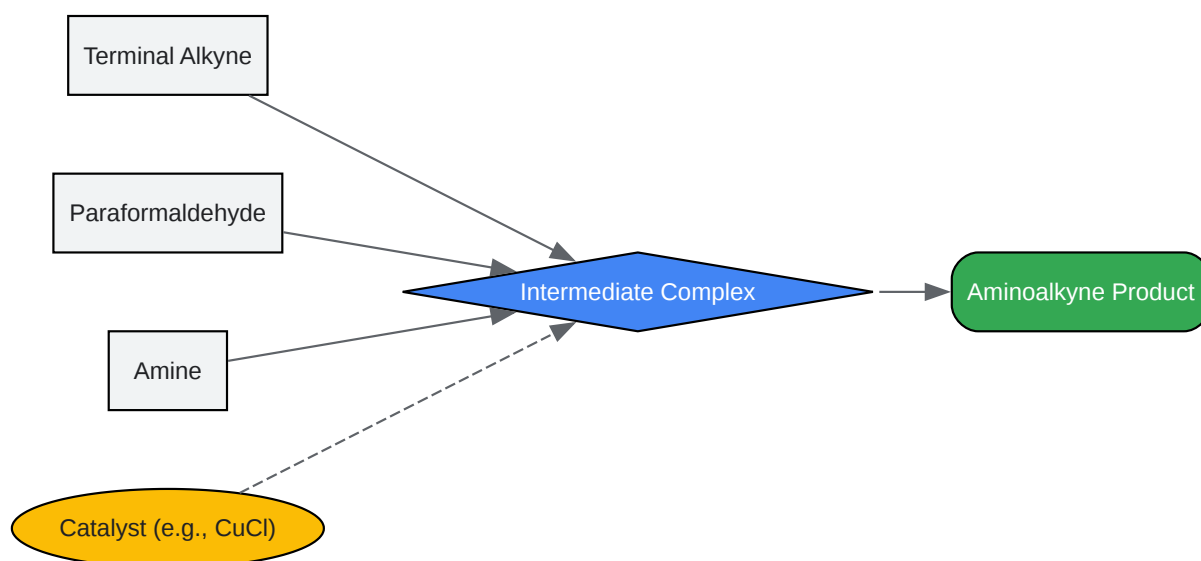
Synthesis and Reactivity

Detailed, readily reproducible experimental protocols for the synthesis of isolated **ethynamine** are not widely available in the public domain. Its high reactivity makes it a challenging compound to handle. However, the aminoacetylene moiety is a valuable synthon in organic chemistry, and its derivatives are often prepared in situ or as part of larger molecular scaffolds.

One documented approach involves the reaction of bromoacetylene with a primary amine on a tetrairon core, which yields a coordinated aminoacetylene complex.[4] This highlights its role in organometallic chemistry.

Furthermore, aminoacetylenic compounds can be synthesized via Mannich-type reactions. For instance, a terminal alkyne can react with paraformaldehyde and a suitable amine in the presence of a catalyst, such as cuprous chloride, to generate a substituted aminoalkyne. This methodology has been applied to the synthesis of aminoacetylenicoxyquinazoline derivatives, which have been investigated for their potential antiproliferative activities against breast and colon cancer cell lines.[5]

A logical workflow for a Mannich-type synthesis of a substituted aminoalkyne is depicted below.



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Caption: Generalized workflow for the Mannich reaction to synthesize aminoalkynes.

Biological Activity and Signaling Pathways

There is a significant lack of information regarding the specific biological activity and signaling pathways of **ethynamine** itself. While some derivatives, such as the aforementioned aminoacetylenicoxyquinazolines, have been synthesized and tested for antitumor effects, this research is still in its early stages.[5] These studies suggest that such compounds might interact with targets like the Epidermal Growth Factor Receptor (EGFR) kinase, but a definitive signaling pathway for **ethynamine** has not been elucidated.

Due to the absence of detailed information on signaling pathways, a corresponding diagram cannot be provided at this time.

Distinction from Ethylamine

It is crucial to distinguish **ethynamine** (C_2H_3N) from ethylamine (C_2H_7N). Ethylamine is a primary amine that is widely used in industrial and organic synthesis.[6] Unlike **ethynamine**, there is a wealth of technical data available for ethylamine, including detailed synthesis protocols, extensive reaction chemistry, and known biological roles. For clarity, the key details of ethylamine are provided in the table below.

Property	Ethylamine	Citations
CAS Number	75-04-7	[6][7]
Molecular Formula	C_2H_7N	[6][7][8]
Molecular Weight	45.08 g/mol	[8]
IUPAC Name	Ethanamine	[6]

Conclusion

Ethynamine is a simple, unsaturated amine with the molecular formula C_2H_3N . While its chemical identity is clearly defined, there is a notable scarcity of in-depth technical data, particularly concerning detailed experimental protocols for its synthesis and its biological functions or signaling pathways. The available literature primarily discusses its derivatives in

the context of synthetic organic chemistry and preliminary studies on their biological activities. Researchers interested in this compound should be aware of this information gap and the potential for confusion with the well-documented compound, ethylamine.

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- To cite this document: BenchChem. [Ethynamine CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15468757#ethynamine-cas-number-and-molecular-formula]

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